

# Application Notes and Protocols for Immobilized Indium(III) Catalysts in Flow Chemistry

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## Compound of Interest

Compound Name: Indium(3+)

Cat. No.: B1221010

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This document provides detailed application notes and protocols for the use of immobilized Indium(III) catalysts in continuous flow chemistry. Indium(III) complexes are versatile and water-tolerant Lewis acids that catalyze a wide range of organic transformations. Their immobilization onto solid supports allows for their application in continuous flow systems, offering significant advantages over traditional batch processing, including enhanced process control, improved safety, catalyst recyclability, and straightforward product purification.

## Introduction to Immobilized Indium(III) Catalysis in Flow

Indium(III) salts, such as Indium(III) chloride ( $\text{InCl}_3$ ) and Indium(III) triflate ( $\text{In}(\text{OTf})_3$ ), are effective Lewis acid catalysts for a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. These reactions include Friedel-Crafts acylations and alkylations, Michael additions, Diels-Alder reactions, and the synthesis of heterocyclic compounds.

The transition from homogeneous batch reactions to heterogeneous flow processes is a key objective in modern synthetic chemistry for more sustainable and efficient chemical production. Immobilizing the Indium(III) catalyst on a solid support, such as silica gel or a polymer resin, facilitates its use in packed-bed reactors within a continuous flow setup. This approach not only simplifies catalyst separation and reuse but can also lead to higher productivity and space-time yields compared to batch processes.

### Key Advantages:

- **Catalyst Reusability:** The immobilized catalyst can be used for extended periods without the need for complex separation procedures.
- **Reduced Metal Contamination:** Product streams are significantly cleaner, minimizing metal leaching and simplifying purification.
- **Enhanced Safety:** Flow reactors handle smaller volumes of reactants at any given time, improving the safety profile for highly exothermic or hazardous reactions.
- **Process Automation and Control:** Continuous flow allows for precise control over reaction parameters such as temperature, pressure, and residence time, leading to more consistent product quality.
- **Increased Productivity:** The high catalyst concentration in the packed bed and efficient mass transfer can lead to significantly higher space-time yields.

## Applications and Illustrative Performance Data

This section details potential applications of immobilized Indium(III) catalysts in flow chemistry for key organic transformations. The following tables present illustrative quantitative data, based on typical performance of similar immobilized Lewis acid systems in flow, to demonstrate the potential of these catalysts.

### Friedel-Crafts Acylation

The Friedel-Crafts acylation is a fundamental reaction for the synthesis of aryl ketones. Indium(III) triflate is a known efficient catalyst for this transformation in batch.

Table 1: Illustrative Performance Data for Continuous Flow Friedel-Crafts Acylation of Anisole with Acetic Anhydride using Immobilized  $\text{In}(\text{OTf})_3$  on Silica.

Entry	Flow Rate (mL/min)	Residence Time (min)	Temperature (°C)	Yield (%)	Productivity (mmol/h)	Catalyst Leaching (ppm)
1	0.5	10	80	92	2.30	< 1
2	1.0	5	80	85	4.25	< 1
3	0.5	10	100	98	2.45	< 1.5
4	1.0	5	100	95	4.75	< 1.5

## Michael Addition

The Michael addition is a crucial reaction for the formation of carbon-carbon bonds. Immobilized Lewis acids have shown high efficiency for this reaction in continuous flow.

Table 2: Illustrative Performance Data for the Continuous Flow Michael Addition of Indole to Chalcone using Immobilized  $\text{InCl}_3$  on Polymer Support.

Entry	Flow Rate (mL/min)	Residence Time (min)	Temperature (°C)	Yield (%)	Productivity (mmol/h)	Catalyst Leaching (ppm)
1	0.2	25	60	95	0.57	< 0.5
2	0.5	10	60	88	1.32	< 0.5
3	0.2	25	80	99	0.59	< 1
4	0.5	10	80	96	1.44	< 1

## Diels-Alder Reaction

The Diels-Alder reaction is a powerful tool for the synthesis of cyclic compounds. Lewis acid catalysis can significantly accelerate this reaction and control its stereoselectivity.

Table 3: Illustrative Performance Data for the Continuous Flow Diels-Alder Reaction of Cyclopentadiene and Methyl Acrylate using Immobilized  $\text{In}(\text{OTf})_3$  on Mesoporous Silica.

Entry	Flow Rate (mL/min)	Residence Time (min)	Temperature (°C)	Yield (%)	endo/exo ratio	Productivity (mmol/h)	Catalyst Leaching (ppm)
1	1.0	5	25	90	95:5	2.70	< 1
2	2.0	2.5	25	82	95:5	4.92	< 1
3	1.0	5	40	98	92:8	2.94	< 1.5
4	2.0	2.5	40	94	92:8	5.64	< 1.5

## Experimental Protocols

This section provides detailed protocols for the preparation of an immobilized Indium(III) catalyst and its application in a continuous flow reaction.

### Protocol for the Preparation of Silica-Supported Indium(III) Chloride (InCl<sub>3</sub>/SiO<sub>2</sub>)

This protocol describes a straightforward method for impregnating silica gel with Indium(III) chloride.

Materials:

- Silica gel (100-200 mesh)
- Indium(III) chloride (anhydrous)
- Dry Dichloromethane (DCM)
- Rotary evaporator
- Schlenk flask and line

Procedure:

- Activate the silica gel by heating at 150 °C under vacuum for 4 hours.

- In a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add the activated silica gel (10 g).
- In a separate flask, dissolve Indium(III) chloride (1.1 g, 5 mmol) in dry DCM (50 mL).
- Transfer the  $\text{InCl}_3$  solution to the flask containing the silica gel via cannula.
- Stir the suspension at room temperature for 12 hours.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain a free-flowing powder.
- Dry the resulting  $\text{InCl}_3/\text{SiO}_2$  catalyst under high vacuum for 6 hours. The catalyst is now ready to be packed into a column.

## Protocol for a Continuous Flow Michael Addition using a Packed-Bed Reactor

This protocol details the setup and execution of a continuous flow Michael addition reaction using the prepared  $\text{InCl}_3/\text{SiO}_2$  catalyst.

Materials and Equipment:

- HPLC pump
- Packed-bed reactor column (e.g., Omnifit column)
- Back-pressure regulator
- Heating system for the column (e.g., column oven or heating block)
- $\text{InCl}_3/\text{SiO}_2$  catalyst
- Indole
- Chalcone
- Solvent (e.g., Dichloromethane or Acetonitrile)

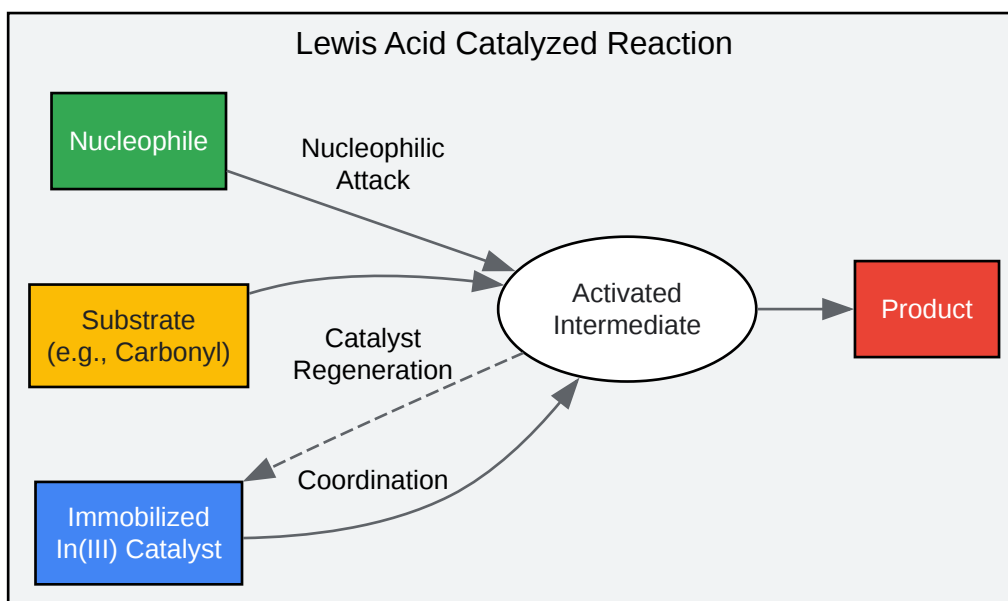
- Collection vials

#### Procedure:

- Packing the Reactor:
  - Dry-pack the reactor column with the prepared  $\text{InCl}_3/\text{SiO}_2$  catalyst (e.g., 2 g).
  - Ensure the catalyst bed is compact and uniform to avoid channeling.
- System Setup:
  - Connect the packed column to the HPLC pump and the back-pressure regulator.
  - Place the column in the heating system.
- Reaction Execution:
  - Prepare a stock solution of indole (e.g., 0.1 M) and chalcone (e.g., 0.1 M) in the chosen solvent.
  - Equilibrate the packed-bed reactor by flowing the pure solvent through the system at the desired reaction temperature (e.g., 60 °C) and flow rate (e.g., 0.2 mL/min).
  - Once the system is stable, switch the pump inlet to the reactant stock solution.
  - Collect the product stream in fractions.
  - Monitor the reaction progress by analyzing the collected fractions using a suitable analytical technique (e.g., GC-MS or HPLC).
- Shutdown and Catalyst Reuse:
  - After the reaction is complete, flush the reactor with pure solvent to remove any remaining reactants and products.
  - The packed-bed reactor can be stored under an inert atmosphere for future use.

## Visualizations

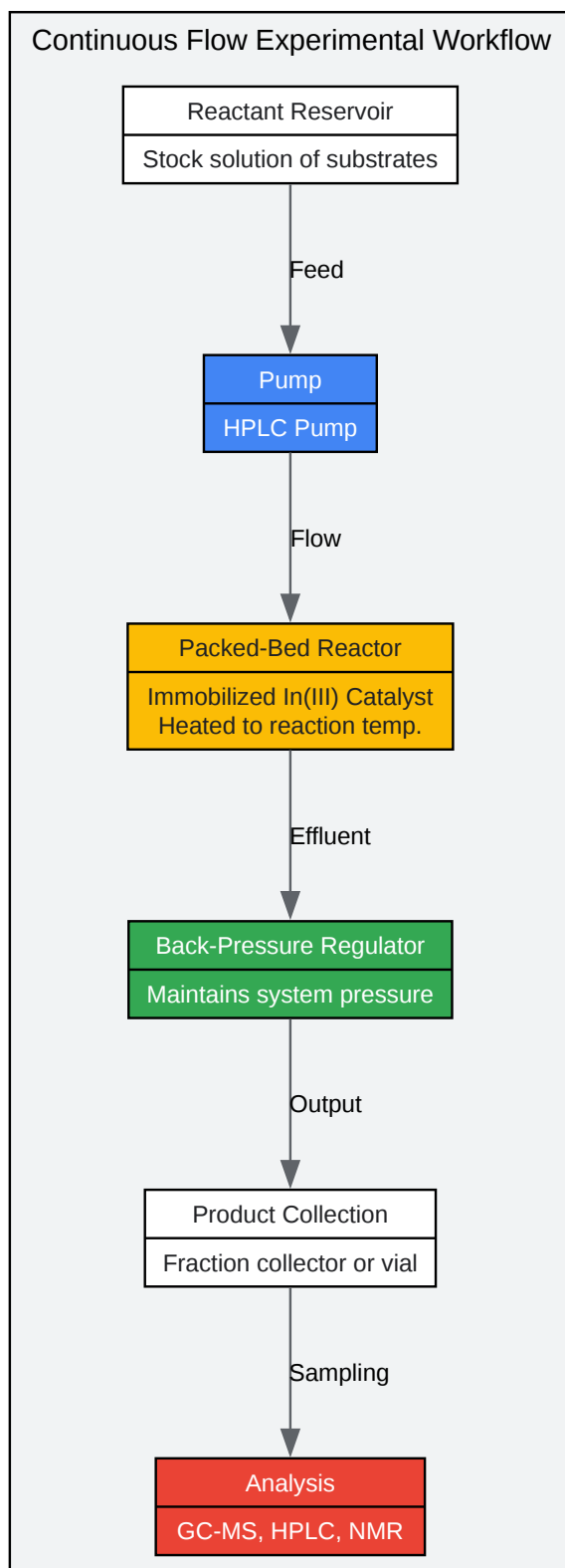
### Signaling Pathway of Lewis Acid Catalysis



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Caption: General mechanism of Indium(III) Lewis acid catalysis.

### Experimental Workflow for Continuous Flow Catalysis

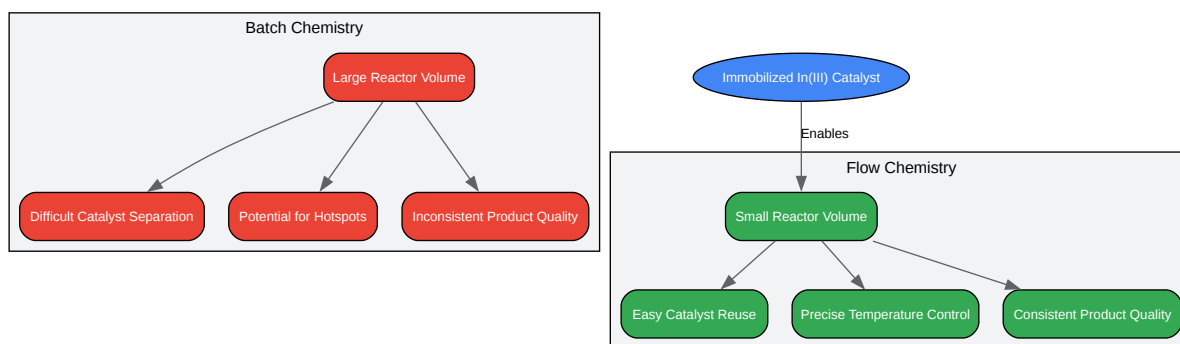


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Caption: A typical experimental setup for continuous flow catalysis.



## Logical Relationship: Batch vs. Flow Chemistry



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Caption: Advantages of flow chemistry over batch processing.

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